

A Technical Guide to the Solubility of Ethyl 3-methyl-3-phenylglycidate

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Compound of Interest

Compound Name: Ethyl 3-methyl-3-phenylglycidate

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Introduction

Ethyl 3-methyl-3-phenylglycidate, often referred to as "strawberry aldehyde," is a synthetic compound widely utilized in the flavor, fragrance, and pharmaceutical industries. Its characteristic sweet, fruity aroma makes it a key component in many consumer products. In pharmaceutical research, it can serve as an intermediate in the synthesis of more complex molecules. A thorough understanding of its solubility in common solvents is crucial for its effective application in formulation, synthesis, and quality control.

This technical guide provides a comprehensive overview of the solubility of **Ethyl 3-methyl-3-phenylglycidate**, presenting available data in a structured format, detailing experimental protocols for solubility determination, and visualizing the experimental workflow.

Physicochemical Properties

A brief summary of the key physicochemical properties of **Ethyl 3-methyl-3-phenylglycidate** is presented in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ O ₃
Molecular Weight	206.24 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Strong, sweet, fruity, strawberry-like
Boiling Point	272-275 °C
Density	Approximately 1.087 g/mL at 25 °C

Solubility Data

Precise quantitative solubility data for **Ethyl 3-methyl-3-phenylglycidate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, based on various sources, a qualitative and semi-quantitative understanding of its solubility has been established.

Qualitative Solubility

The following table summarizes the qualitative solubility of **Ethyl 3-methyl-3-phenylglycidate** in various common solvents.

Solvent	Solubility
Water	Insoluble[1][2]
Glycerol	Insoluble[1]
Most Organic Solvents	Soluble
Fixed Oils	Soluble[1][2][3]
Propylene Glycol	Soluble[1][2][3]
Diethyl Phthalate	Miscible
Ethanol	Soluble[1]
Ether	Soluble

Semi-Quantitative Solubility in Ethanol-Water Mixtures

Some sources provide information on the solubility of **Ethyl 3-methyl-3-phenylglycidate** in aqueous ethanol solutions. This data is presented below, indicating the volume of the solvent required to dissolve one volume of the compound.

Solvent (Ethanol Concentration)	Volume Ratio (Solute:Solvent)
60% Ethanol	1:3 ^[1]
70% Ethanol	1:3 and more ^{[2][4]}
80% Ethanol	1:2 ^{[2][4]}

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The following is a generalized experimental protocol for determining the equilibrium solubility of **Ethyl 3-methyl-3-phenylglycidate** in a given solvent, based on the widely accepted shake-flask method.

4.1. Principle

An excess amount of the solute (**Ethyl 3-methyl-3-phenylglycidate**) is added to the solvent of interest. The mixture is agitated at a constant temperature until equilibrium is reached, at which point the concentration of the dissolved solute in the supernatant is determined analytically.

4.2. Materials and Equipment

- **Ethyl 3-methyl-3-phenylglycidate** (high purity)
- Solvent of interest (analytical grade)
- Glass vials or flasks with airtight seals
- Constant temperature shaker or water bath
- Centrifuge

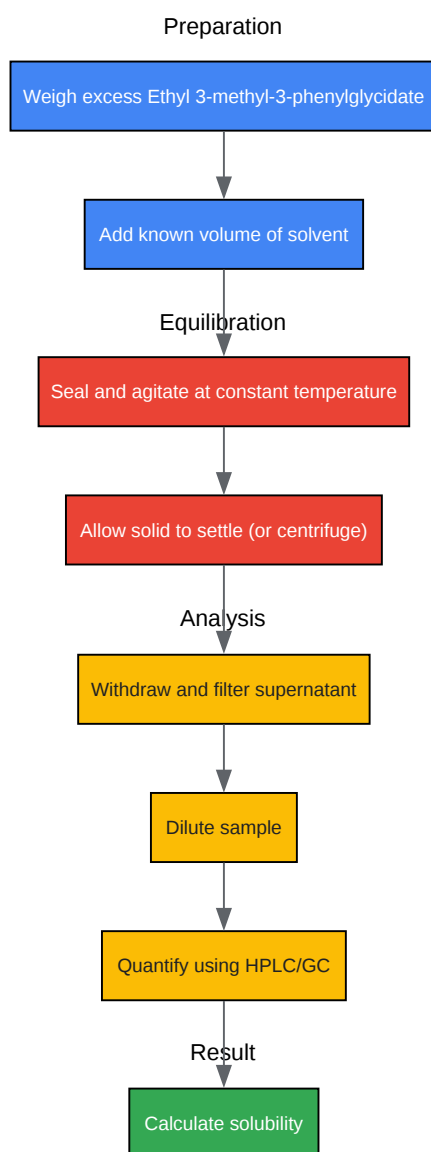
- Syringes and filters (e.g., 0.45 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector
- Volumetric flasks and pipettes

4.3. Procedure

- Preparation: Add an excess amount of **Ethyl 3-methyl-3-phenylglycidate** to a series of glass vials. The excess solid should be clearly visible.
- Solvent Addition: Add a known volume of the desired solvent to each vial.
- Equilibration: Seal the vials and place them in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$). Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. Preliminary experiments may be needed to determine the time required to reach equilibrium.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the undissolved solid to settle. Centrifugation at the same temperature can be used to facilitate phase separation.
- Sampling: Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the aliquot through a solvent-compatible filter to remove any remaining solid particles.
- Dilution: Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
- Quantification: Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **Ethyl 3-methyl-3-phenylglycidate**.
- Data Analysis: Calculate the solubility from the measured concentration and the dilution factor. The experiment should be performed in triplicate to ensure reproducibility.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **Ethyl 3-methyl-3-phenylglycidate**.



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Caption: Workflow for Solubility Determination using the Shake-Flask Method.

Conclusion

While extensive quantitative solubility data for **Ethyl 3-methyl-3-phenylglycidate** remains to be published, this guide provides a consolidated overview of the available qualitative and semi-quantitative information. The compound exhibits good solubility in most organic solvents and limited solubility in water, which is typical for an ester of its molecular weight and structure. For applications requiring precise solubility values, the detailed experimental protocol for the shake-flask method provides a reliable framework for in-house determination. This information is essential for professionals in the flavor, fragrance, and pharmaceutical industries to effectively formulate and utilize **Ethyl 3-methyl-3-phenylglycidate** in their respective applications.

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